

# 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene safety and handling precautions.

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## Compound of Interest

2-Nitro-4-

Compound Name: (trifluoromethylsulfonyl)chlorobenzene

Cat. No.: B074855

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An In-depth Technical Guide to the Safety and Handling of **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene**

This guide provides comprehensive safety and handling information for **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene** (CAS RN®: 1550-27-2) for researchers, scientists, and professionals in drug development.

## Chemical Identification and Physical Properties

Property	Value
Chemical Name	2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene
Synonyms	1-chloro-2-nitro-4-[(trifluoromethyl)sulfonyl]benzene
CAS Number	1550-27-2
Molecular Formula	C <sub>7</sub> H <sub>3</sub> ClF <sub>3</sub> NO <sub>4</sub> S
Molecular Weight	289.62 g/mol
Melting Point	55.00°C - 56.00°C
Density	1.689 g/cm <sup>3</sup>

## Hazard Identification and Classification

This chemical is considered hazardous. The primary hazards are related to its corrosive nature and potential toxicity.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	Causes serious eye damage.
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation.

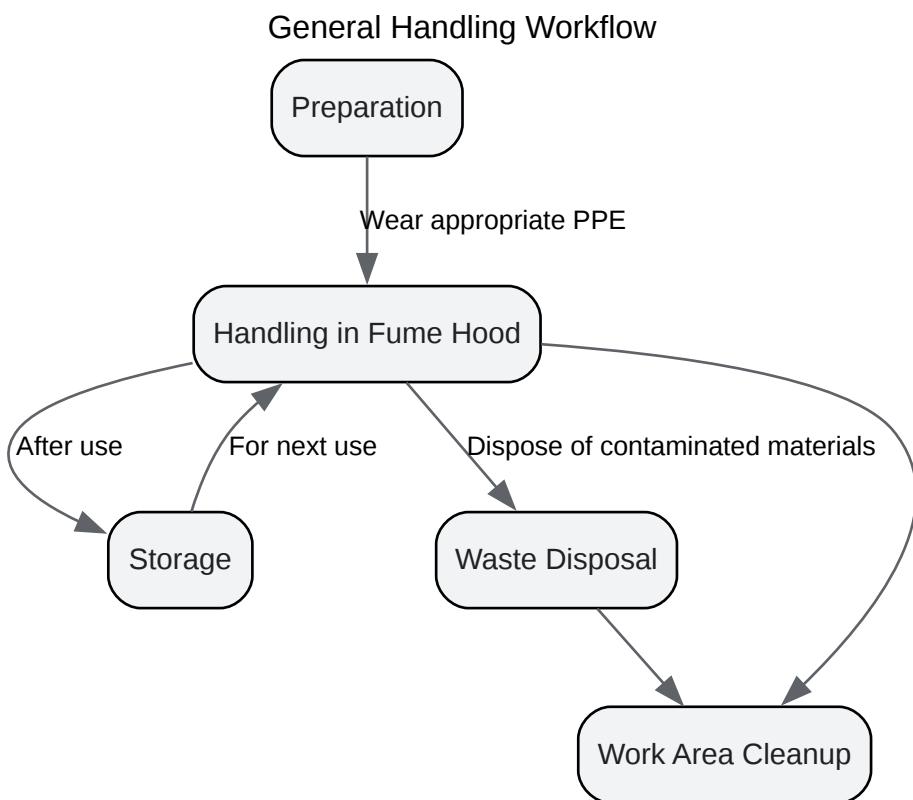
Signal Word: Danger

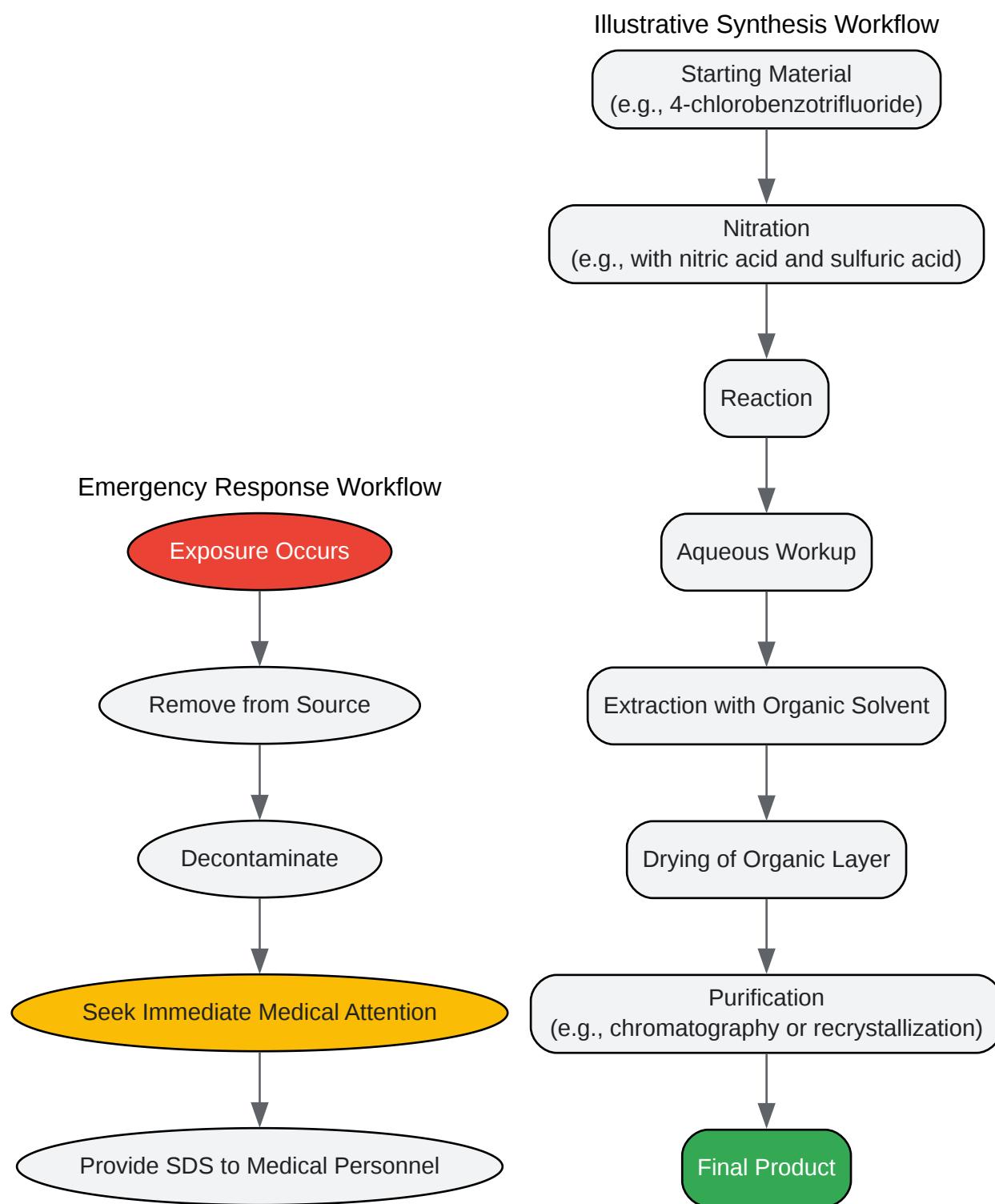
## Personal Protective Equipment (PPE) and Handling

Strict adherence to safety protocols is essential when handling this compound.

## General Handling Workflow

The following diagram outlines the general workflow for safely handling **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene** in a laboratory setting.



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